

Technical Support Center: (R)-Thiomorpholine-3-Carboxylic Acid Purification

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Compound of Interest

Compound Name: (R)-thiomorpholine-3-carboxylic acid

CAS No.: 65527-54-0

Cat. No.: B1227135

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Executive Summary & Compound Dashboard

(R)-Thiomorpholine-3-carboxylic acid is a chiral, non-proteinogenic amino acid analog often used as a peptidomimetic scaffold. Its purification is complicated by three factors: its zwitterionic nature (high water solubility), the labile thioether (prone to oxidation), and the critical need for enantiomeric purity (ee%).

Property	Specification / Data
CAS Number	20960-92-3
Formula	C ₅ H ₉ NO ₂ S
MW	147.20 g/mol
Solubility	High: Water. Moderate: MeOH, EtOH.[1] Low: Acetone, DCM, Ether.[1]
Key Impurities	(S)-Enantiomer, Sulfoxide (M+16), Sulfone (M+32), Cysteine/Cystine.
Storage	-20°C, Hygroscopic, Store under Argon/Nitrogen.

Module 1: Chiral Purity (The Enantiomer)

Issue: Low Enantiomeric Excess (ee%) observed after cyclization or resolution. Root Cause: Incomplete resolution or racemization during harsh acidic/basic workups.

Mechanism of Action

Since **(R)-thiomorpholine-3-carboxylic acid** is an amino acid, it can be resolved via diastereomeric salt formation. The secondary amine acts as a base. We utilize chiral acids (e.g., L-Tartaric acid or D-Mandelic acid) to form salts with different solubility profiles.

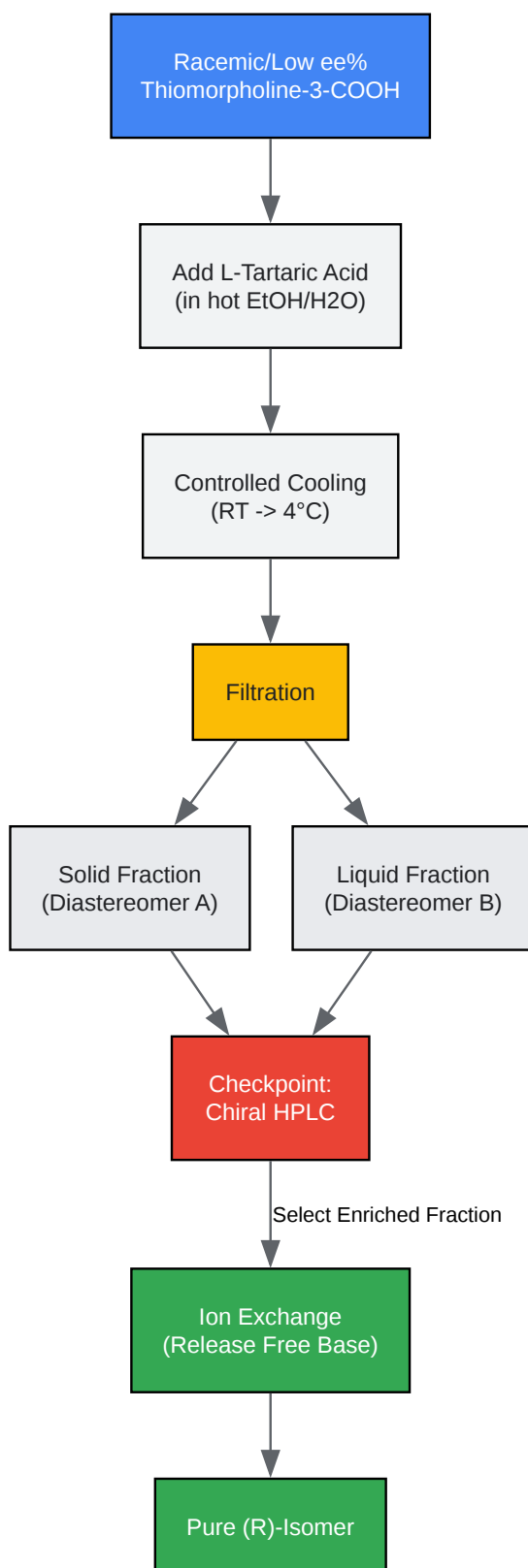
Protocol: Diastereomeric Salt Resolution

Use this if ee% is <95% and chiral HPLC prep is unavailable.

- Salt Formation:
 - Dissolve crude **(R)-thiomorpholine-3-carboxylic acid** (1.0 eq) in minimum hot Ethanol/Water (9:1).
 - Add L-(+)-Tartaric acid (1.0 eq) dissolved in hot Ethanol.

- Note: If using the (S)-isomer removal strategy, the (R)-amine/(L)-acid salt typically crystallizes less soluble than the (S)/(L) pair, or vice versa depending on the specific crystal lattice. (Screening required: if precipitate is enriched in (S), the filtrate contains your (R) product).
- Crystallization:
 - Allow to cool slowly to RT, then 4°C overnight.
 - Filter the precipitate.
 - Checkpoint: Analyze the precipitate and filtrate by Chiral HPLC.
- Free Base Release:
 - Pass the desired salt fraction through a weak anion exchange resin (e.g., Amberlite IRA-67) or use Ion Exchange (see Module 3) to strip the tartaric acid.

Diagram: Chiral Resolution Workflow



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Caption: Workflow for separating enantiomers using diastereomeric salt crystallization.

Module 2: Chemical Purity (Sulfur Oxidation)

Issue: Appearance of impurity at M+16 (Sulfoxide) or M+32 (Sulfone) in LC-MS. Root Cause: The thioether sulfur is highly susceptible to oxidation by atmospheric oxygen, peroxides in solvents (ethers), or heating in air.

Prevention & Removal Protocol

1. Prevention (The "Zero-Oxidant" Rule)

- Solvents: Never use uninhibited ethers (THF, Diethyl ether) without testing for peroxides.
- Degassing: Sparge all aqueous buffers with Nitrogen/Argon for 15 mins before use.
- Antioxidants: Add 0.1% Thiodiglycol or Methionine to buffers during purification to act as a "sacrificial" antioxidant.

2. Purification via Recrystallization

Sulfoxides are more polar than the parent thioether. We exploit this solubility difference.

- Solvent System: Ethanol/Water (3:2 ratio recommended).
- Step 1: Dissolve crude material in boiling Water/Ethanol (3:2) under Nitrogen.
- Step 2: (Optional) Add activated charcoal to remove colored impurities; filter hot.
- Step 3: Cool to RT. The sulfoxide impurity often remains in the mother liquor due to higher water solubility.
- Step 4: Filter crystals and wash with cold anhydrous Ethanol.

Module 3: Isolation & Desalting (The Zwitterion)

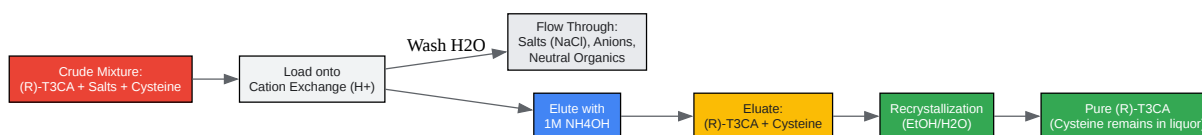
Issue: Product is stuck in salts (NaCl/NaBr) after synthesis or is contaminated with starting material (Cysteine). Solution: Cation Exchange Chromatography.

Protocol: Dowex 50W / Amberlite IR-120

Since the molecule is an amino acid, it binds to cation exchange resins in its cationic form ($\text{pH} < \text{pI}$).

- Resin Prep: Use Dowex 50W X8 (H^+ form). Wash with water until neutral.
- Loading: Dissolve crude mixture in 0.1 M HCl ($\text{pH} \sim 1-2$). Load onto column.
 - Chemistry: The amine is protonated (NH_2^+) and binds to the resin. Neutral impurities and anions (Cl^- , Br^-) pass through.
- Washing: Wash with distilled water until the eluate pH is neutral.
 - Removal: This removes inorganic salts and non-basic organic impurities.
- Elution: Elute with 1M Aqueous Ammonia (NH_4OH) or 1M Pyridine.
 - Chemistry: High pH deprotonates the carboxylic acid and amine, releasing the zwitterion/anion from the resin.
- Finishing: Lyophilize the ammonia fractions immediately. Do not rotovap at high heat (risk of oxidation).

Diagram: Impurity Removal Logic



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Caption: Logic flow for removing inorganic salts and cysteine using Ion Exchange followed by Crystallization.

Frequently Asked Questions (FAQ)

Q1: My product turned into a sticky oil after lyophilization. How do I get a solid? A: This is common for zwitterions containing trace water. Triturate the oil with anhydrous Ethanol or Acetonitrile. Sonicate for 10 minutes until a white solid precipitates. Filter under Nitrogen.[2]

Q2: Can I use normal phase silica gel for purification? A: generally, No. Amino acids streak badly on silica due to the free acid/amine. If you must use silica, use a polar mobile phase (e.g., DCM/MeOH/NH₄OH 80:20:1) to keep the amine deprotonated, but Ion Exchange is vastly superior.

Q3: How do I distinguish the (R) and (S) enantiomers analytically? A: You need a Chiral HPLC column.

- Column: Crownpak CR(+) (Daicel) or Chirex 3126 (Phenomenex).
- Mobile Phase: Aqueous Perchloric acid (pH 1.5-2.0) is standard for Crownpak columns (ligand exchange mechanism).
- Reference: The (S)-isomer typically elutes first on Crownpak CR(+) at low temperatures.

Q4: I see a peak at M+14 in my Mass Spec. What is it? A: This is likely the Methyl ester. If you used Methanol during crystallization with strong acid present (HCl), you accidentally esterified the carboxylic acid. Hydrolyze it back using LiOH in THF/Water.

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